

Proper Disposal Procedures for ML 10302

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Compound of Interest

Compound Name: ML 10302

Cat. No.: B1235468

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For Immediate Reference: **ML 10302** is a chemical compound for laboratory research use only and should be handled by trained professionals. This document provides essential safety and logistical information for the proper disposal of **ML 10302**, also known by its chemical name 4-Amino-5-chloro-2-methoxybenzoic acid 2-(1-piperidinyl)ethyl ester hydrochloride. Adherence to these procedures is critical for maintaining laboratory safety and environmental compliance.

Safety and Handling Protocol

Before beginning any disposal procedure, ensure you are wearing appropriate personal protective equipment (PPE).

| Personal Protective Equipment (PPE) | Specification |
|-------------------------------------|---|
| Eye Protection | Chemical safety goggles or face shield |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile) |
| Respiratory Protection | Use in a well-ventilated area. If dust is generated, a NIOSH-approved N95 dust mask is recommended. |
| Body Protection | Laboratory coat |

Step-by-Step Disposal Procedure

This protocol outlines the approved method for the disposal of **ML 10302**.

- Initial Containment:
 - For small spills, carefully collect the material using a wet cloth or gently sweep it into a suitable container.[\[1\]](#)
 - Avoid generating dust.
- Packaging for Disposal:
 - Place the collected **ML 10302** waste into a clearly labeled, sealable container.
 - The container should be appropriate for chemical waste.
- Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name ("4-Amino-5-chloro-2-methoxybenzoic acid 2-(1-piperidinyl)ethyl ester hydrochloride"), and the approximate quantity.
- Storage:
 - Store the sealed waste container in a designated, secure hazardous waste accumulation area.
 - This area should be away from incompatible materials.
- Final Disposal:
 - Dispose of the contents and the container through an approved waste disposal plant.[\[2\]](#)[\[3\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste contractor.

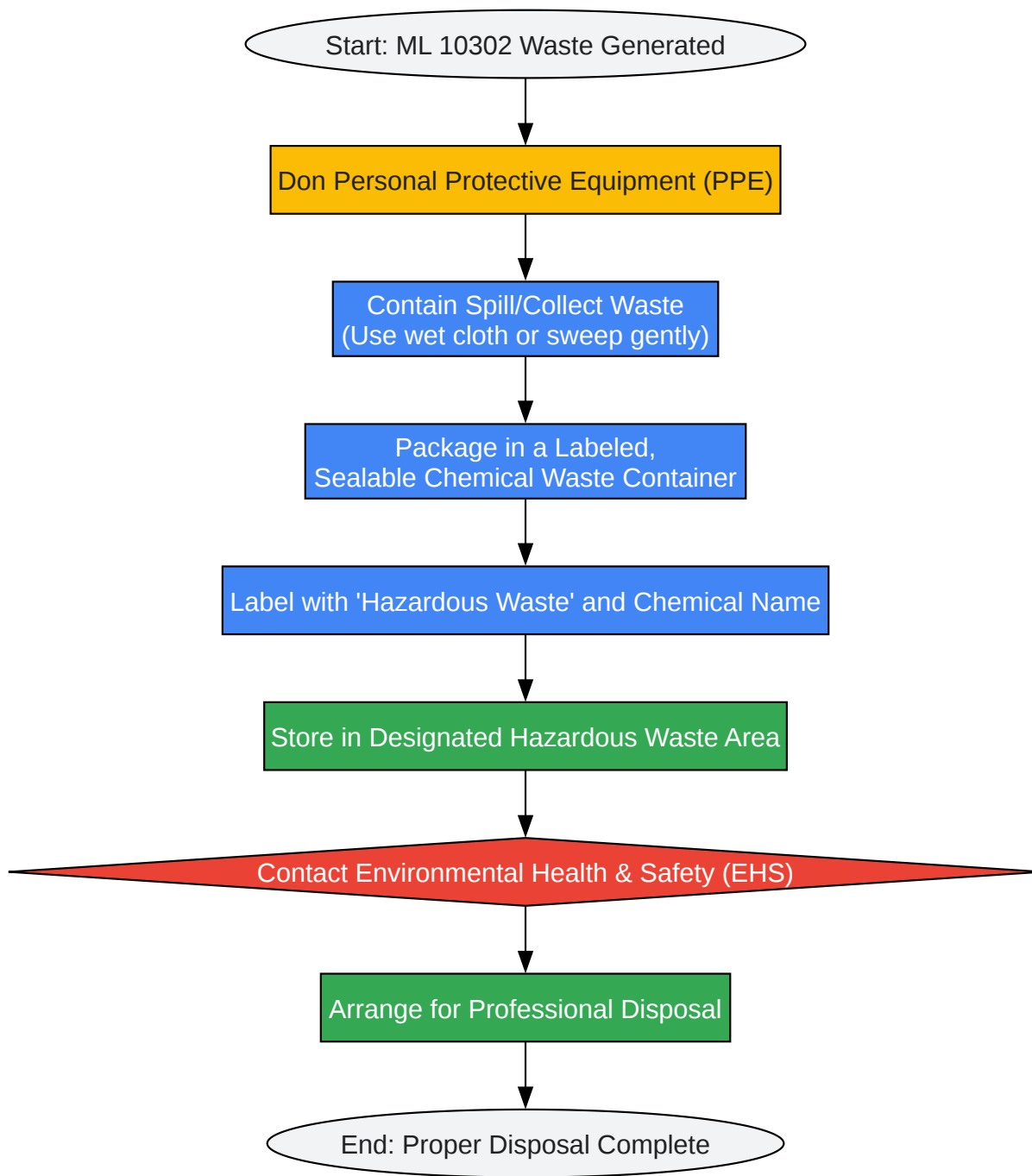
Chemical and Physical Properties Summary

A summary of key data for **ML 10302** hydrochloride is provided below for reference.

| Property | Value |
|-------------------|---|
| Chemical Name | 4-Amino-5-chloro-2-methoxybenzoic acid 2-(1-piperidinyl)ethyl ester hydrochloride |
| CAS Number | 186826-17-5[1] |
| Molecular Formula | C15H21ClN2O3.HCl |
| Molecular Weight | 349.25 g/mol |
| Appearance | Solid |
| Storage | Desiccate at room temperature |

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **ML 10302**.



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References

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